

# Technical Guide: Safety & Handling of 2-(2-Methoxyethyl)aniline

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(2-Methoxyethyl)aniline

CAS No.: 31553-11-4

Cat. No.: B3124108

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## Part 1: Executive Summary & Critical Data Correction

**⚠ CRITICAL SAFETY ALERT:** CAS Registry Number Mismatch Before proceeding, a critical discrepancy in the provided request parameters must be addressed to ensure scientific integrity.

- The Chemical Name: **2-(2-Methoxyethyl)aniline** refers to a benzene ring substituted with an amine group (position 1) and a 2-methoxyethyl group (position 2).
- The Provided CAS (1723-00-8): This registry number corresponds to D-Pipecolic acid (D-Homoproline), a solid amino acid derivative with a significantly lower hazard profile (Irritant H315/H319) compared to aniline derivatives.

Actionable Insight: This guide focuses on the **2-(2-Methoxyethyl)aniline** molecule (and its structural isomers) as requested by the Topic, assuming the CAS was a typographical error. If you are handling the container labeled CAS 1723-00-8, verify the structure immediately; if it is

D-Pipecolic acid, the aniline protocols below are excessive (though safe). If it is the aniline derivative, treat it as a Class 6.1 Toxic Substance.

## Chemical Identity Profile (Target Molecule)

- Systematic Name: 2-(2-Methoxyethyl)benzenamine
- Molecular Formula: C<sub>9</sub>H<sub>13</sub>NO[1]
- Molecular Weight: 151.21 g/mol [1][2]
- Physical State: Viscous liquid (predicted BP >240°C based on SAR).
- Solubility: Lipophilic; soluble in DCM, EtOAc, DMSO. Limited water solubility enhances skin permeation risks.
- Key Application: A "privileged scaffold" in medicinal chemistry, often used as a precursor for Indoline synthesis (via intramolecular cyclization) or as a fragment in kinase inhibitors where the ether oxygen provides a hydrogen bond acceptor motif.

## Part 2: Comprehensive Hazard Analysis

As an aniline derivative with an ether side chain, this molecule presents a dual-threat profile: Acute Systemic Toxicity (Aniline core) and Enhanced Permeation (Ether chain).

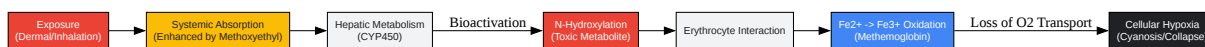
## GHS Classification (Derived via SAR & Precautionary Principle)

In the absence of a specific REACH registration for this custom intermediate, we apply the "Worst-Case Aniline Derivative" standard.

Hazard Class	Category	H-Code	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat 3	H301	Toxic if swallowed.[3]	Rapid absorption via GI tract; hepatic N-hydroxylation.
Acute Toxicity (Dermal)	Cat 3	H311	Toxic in contact with skin.	Lipophilic ether tail facilitates transdermal transport.
Acute Toxicity (Inhal.)	Cat 3	H331	Toxic if inhaled.[4]	Vapor/aerosol absorption into pulmonary blood flow.
Eye Damage	Cat 1	H318	Causes serious eye damage.[1]	Basic amine causes saponification of corneal lipids.
STOT - RE	Cat 1	H372	Causes damage to organs (Blood) through prolonged exposure.	Methemoglobine mia: Oxidation of Hemoglobin (Fe <sup>2+</sup> ) to Methemoglobin (Fe <sup>3+</sup> ).
Sensitization	Cat 1B	H317	May cause an allergic skin reaction.	Formation of hapten-protein conjugates.

## The Toxicity Cascade: Methemoglobinemia

The most critical life-safety risk is methemoglobinemia. Unlike simple irritants, this effect is systemic and can be fatal before physical symptoms (cyanosis) are visually obvious.



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Figure 1: The metabolic activation pathway of **2-(2-Methoxyethyl)aniline** leading to cytotoxic hypoxia.

## Part 3: Risk Mitigation & Engineering Controls

### Primary Containment (Engineering Controls)

Trust in the hood, not the PPE.

- Handling: Must be performed in a certified Chemical Fume Hood operating at face velocity >0.5 m/s.
- Weighing: Do not weigh on an open bench. Use a powder containment balance enclosure or dissolve in solvent inside the hood before transfer.
- Closed Systems: For reactions >500mg, use Schlenk lines or sealed septa techniques to prevent vapor release.

### Personal Protective Equipment (PPE) Matrix

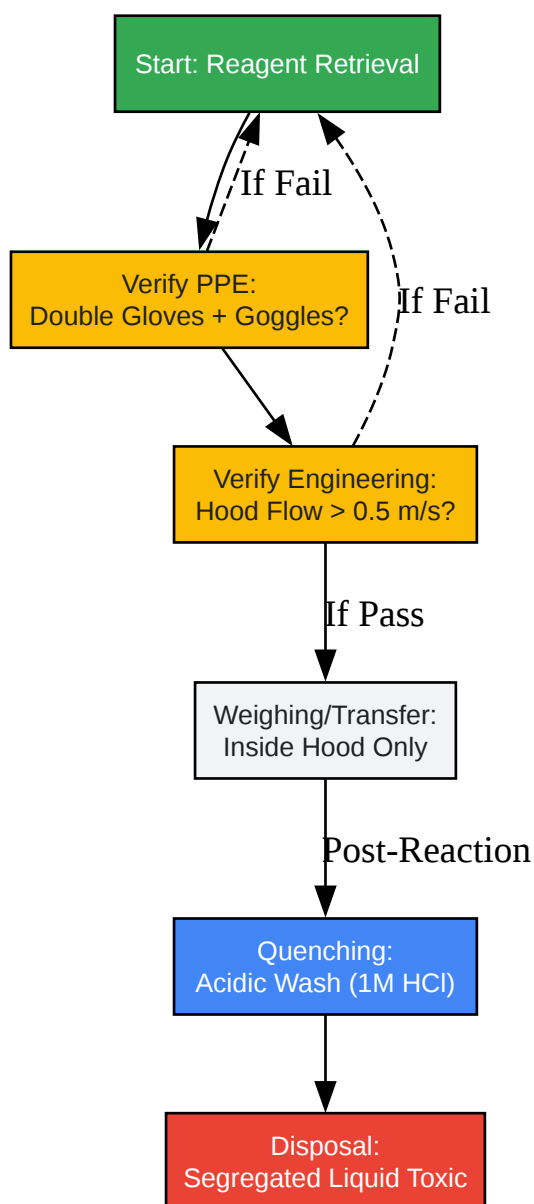
Standard nitrile gloves are insufficient for prolonged contact with aniline-ether hybrids due to the "carrier solvent" effect of the ether chain.

Body Part	Standard Protocol	High-Risk Protocol (Spills/Immersion)	Rationale
Hands	Double Gloving: Inner: Nitrile (0.11mm) Outer: Nitrile (0.11mm)	Laminate Film (Silver Shield/4H) Under outer nitrile glove. [4]	Anilines permeate nitrile in <15 mins. Laminate film offers >480 min breakthrough.
Eyes	Chemical Goggles	Face Shield + Goggles	Risk of irreversible corneal opacity (H318).
Respiration	Fume Hood (Primary)	Full-face Respirator (ABEK-P3)	Only required if hood fails or for spill cleanup outside hood.
Body	Lab Coat (Cotton/Poly)	Tyvek® Suit (Type 4/5/6)	Prevent skin absorption via contaminated clothing.

## Part 4: Experimental Protocols

### Safe Handling Workflow

This workflow ensures self-validation—you cannot proceed to the next step without confirming the safety of the previous one.



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Figure 2: Mandatory safety logic gate for handling toxic aniline intermediates.

## Emergency Response: Spill Cleanup

Scenario: 10mL spill of pure **2-(2-Methoxyethyl)aniline** inside the fume hood.

- Alert: Announce "Toxic Spill" to lab mates. Do not leave the hood area unattended.
- Isolate: Lower sash to minimum working height.

- Absorb: Do not use paper towels (increases surface area for evaporation). Use Vermiculite or Chemisorb® pads.
- Neutralize: Wipe the area with dilute Acetic Acid or 1M HCl (converts the volatile free base amine to the non-volatile anilinium salt).
- Disposal: Double-bag all waste in clear polyethylene bags labeled "Toxic - Aniline Contaminated".

## First Aid (Specific to Anilines)

- Skin Contact: Wash with Polyethylene Glycol 400 (PEG 400) or ethanol immediately, then soap and water. Water alone is less effective due to the lipophilicity of the methoxyethyl group.
- Antidote: Medical professionals may administer Methylene Blue if methemoglobinemia is confirmed. Keep an SDS printed and attached to the project risk assessment for EMS personnel.

## Part 5: References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 1581105, N-(2-methoxyethyl)aniline. (Note: Isomer data used for SAR). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - Aniline. (Baseline toxicity data for aniline class). Retrieved from [\[Link\]](#)
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Aniline. (Methemoglobinemia mechanism). Retrieved from [\[Link\]](#)

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## Sources

- [1. N-\(2-methoxyethyl\)aniline | C<sub>9</sub>H<sub>13</sub>NO | CID 1581105 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. N-\(2-methoxyethyl\)aniline | C<sub>9</sub>H<sub>13</sub>NO | CID 1581105 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Aniline and substituted anilines | Thermo Fisher Scientific \[thermofisher.com\]](#)
- [4. Aniline - Wikipedia \[en.wikipedia.org\]](#)
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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